

An In-depth Technical Guide to 4-Bromo-3,5-dimethoxyphenol

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Compound of Interest

Compound Name: 3-Bromo-4,5-dimethoxyphenol

CAS No.: 93092-14-9

Cat. No.: B1268611

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-3,5-dimethoxyphenol is a halogenated aromatic organic compound that serves as a valuable building block in medicinal chemistry and organic synthesis. Its structure, featuring a phenol ring substituted with two methoxy groups and a bromine atom, imparts unique electronic and steric properties that are of significant interest in the design of novel bioactive molecules. The presence of the bromine atom can enhance metabolic stability, improve binding affinity to biological targets through halogen bonding, and increase the therapeutic activity of a parent compound. This guide provides a comprehensive overview of the chemical identity, synthesis, characterization, applications, and safety protocols for 4-Bromo-3,5-dimethoxyphenol, offering a critical resource for professionals in drug discovery and development.

Chemical Identity and Physicochemical Properties

The definitive identification and characterization of a chemical entity are paramount for its application in research and development. 4-Bromo-3,5-dimethoxyphenol is systematically

named according to IUPAC nomenclature, and its key properties are summarized below.

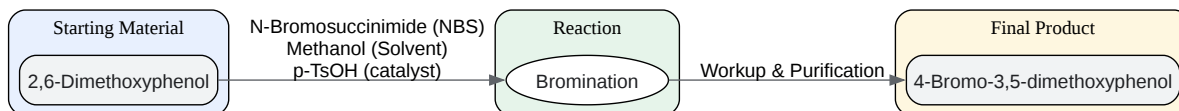
Property	Value	Source
IUPAC Name	4-Bromo-3,5-dimethoxyphenol	[1]
CAS Number	121869-56-5	[1]
Molecular Formula	C ₈ H ₉ BrO ₃	[1]
Molecular Weight	233.06 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	Not available	
Boiling Point	Not available	
SMILES	<chem>COC1=CC(=CC(=C1Br)OC)O</chem>	[1]
InChIKey	DANCJFHGXPUFGD-UHFFFAOYSA-N	[1]

Synthesis of 4-Bromo-3,5-dimethoxyphenol

The synthesis of 4-Bromo-3,5-dimethoxyphenol is typically achieved through the electrophilic bromination of 2,6-dimethoxyphenol. The methoxy groups are ortho-, para-directing and activating, while the hydroxyl group is also a strong activating group. The steric hindrance from the two methoxy groups directs the incoming electrophile (bromine) to the para position.

Synthetic Workflow

The overall synthetic strategy involves the selective mono-bromination of the starting material, 2,6-dimethoxyphenol.



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Caption: Synthetic route to 4-Bromo-3,5-dimethoxyphenol.

Detailed Experimental Protocol

This protocol is based on established methods for the selective ortho-bromination of phenols using N-bromosuccinimide (NBS) in methanol, which has been shown to be effective for a range of phenolic substrates.^[2]

Materials:

- 2,6-Dimethoxyphenol
- N-Bromosuccinimide (NBS)
- ACS-grade Methanol
- p-Toluenesulfonic acid (p-TsOH)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2,6-dimethoxyphenol (1.0 eq.) in ACS-grade methanol. Add p-toluenesulfonic acid (0.1 eq.) to the solution and stir until it dissolves.
- **Bromination:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add N-bromosuccinimide (1.05 eq.) portion-wise over 15-20 minutes, ensuring the temperature remains low.

- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 30-60 minutes.
- **Workup:** Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate. Extract the aqueous layer with ethyl acetate (3x).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure 4-Bromo-3,5-dimethoxyphenol.

Rationale: The use of methanol as a solvent and a catalytic amount of p-TsOH facilitates the selective mono-ortho-bromination of phenolic compounds with NBS.^[2] The acidic catalyst enhances the electrophilicity of the bromine from NBS.

Spectroscopic Characterization

While a dedicated, peer-reviewed spectrum for 4-Bromo-3,5-dimethoxyphenol is not readily available in the searched literature, the expected spectroscopic data can be inferred from closely related structures. For instance, the ¹H and ¹³C NMR spectra of 4-Bromo-3-methoxyphenol provide a good reference for the expected chemical shifts.^[3]

Expected ¹H NMR (400 MHz, CDCl₃) δ:

- **Aromatic Protons:** A singlet corresponding to the two equivalent aromatic protons is expected.
- **Methoxy Protons:** A singlet integrating to six protons for the two equivalent methoxy groups.
- **Phenolic Proton:** A broad singlet for the hydroxyl proton.

Expected ¹³C NMR (101 MHz, CDCl₃) δ:

- Chemical shifts for the carbon atoms of the benzene ring and the methoxy groups would be observed, with the carbon attached to the bromine atom showing a characteristic shift.

Expected IR (KBr) ν (cm⁻¹):

- **O-H stretch:** A broad absorption band in the region of 3200-3600 cm⁻¹.

- C-H stretch (aromatic and aliphatic): Peaks around 3000-3100 cm^{-1} and 2850-2960 cm^{-1} .
- C=C stretch (aromatic): Absorptions in the 1450-1600 cm^{-1} region.
- C-O stretch: Strong bands in the 1000-1300 cm^{-1} region for the ether and phenol groups.
- C-Br stretch: A peak in the lower frequency region, typically 500-600 cm^{-1} .

Applications in Drug Discovery and Development

Halogenated phenols, particularly brominated derivatives, are a class of compounds with significant potential in drug discovery. The introduction of a bromine atom can modulate the pharmacokinetic and pharmacodynamic properties of a molecule.

Anticancer and Antioxidant Activities

Natural and synthetic bromophenols have demonstrated a range of biological activities, including antioxidant and anticancer properties.[4] The electron-withdrawing nature of the bromine atom, combined with the electron-donating methoxy and hydroxyl groups, creates a unique electronic environment that can influence interactions with biological targets. Studies on brominated plastoquinone analogs have shown promising cytotoxic activity against breast cancer cells, inducing cell cycle arrest and oxidative stress.[5] While specific studies on 4-Bromo-3,5-dimethoxyphenol are limited, its structural similarity to other bioactive brominated phenols suggests it could be a valuable scaffold for the development of new anticancer agents.

Enzyme Inhibition

The 3,4,5-trimethoxyphenyl moiety is a known pharmacophore in several tubulin polymerization inhibitors used in cancer chemotherapy.[6] The structural resemblance of 4-Bromo-3,5-dimethoxyphenol to this key structural motif suggests its potential as a precursor or analog for the design of new tubulin inhibitors.

Safety and Handling

4-Bromo-3,5-dimethoxyphenol is classified as a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting.

GHS Hazard Classification

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.[1]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. A NIOSH-approved respirator should be used if dust is generated.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- Spill Response: In case of a spill, avoid dust formation. Evacuate personnel to a safe area. Wear appropriate PPE and sweep up the material, placing it in a suitable container for disposal.

Conclusion

4-Bromo-3,5-dimethoxyphenol is a versatile chemical intermediate with significant potential in the field of drug discovery and development. Its synthesis from readily available starting materials, combined with its unique structural and electronic properties, makes it an attractive scaffold for the design of novel therapeutic agents. This guide provides essential information for researchers and scientists working with this compound, from its fundamental chemical properties and synthesis to its potential applications and safe handling procedures. Further investigation into the biological activities of 4-Bromo-3,5-dimethoxyphenol and its derivatives is warranted to fully explore its therapeutic potential.

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